Spectroscopic Characterization of 2-Bromo-3-(chloromethyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-3-(chloromethyl)pyridine*
CAS No.:	*944906-87-0*
Cat. No.:	*B1465056*

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This technical guide provides a comprehensive analysis of the spectroscopic data for **2-Bromo-3-(chloromethyl)pyridine** (CAS No. 89581-84-0), a key heterocyclic building block in medicinal chemistry and materials science. In the absence of publicly available, experimentally derived spectra, this document leverages predictive methodologies and comparative analysis with structurally similar compounds to offer a robust interpretation of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural and electronic properties of this molecule.

Molecular Structure and Spectroscopic Overview

2-Bromo-3-(chloromethyl)pyridine is a disubstituted pyridine ring with a molecular formula of C_6H_5BrClN and a molecular weight of 206.47 g/mol . The strategic placement of the bromo and chloromethyl groups significantly influences the electronic environment of the pyridine ring, leading to a unique spectroscopic fingerprint. Understanding this fingerprint is paramount for confirming the identity, purity, and stability of the compound in various applications.

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Caption: Workflow for ATR-FTIR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

Predicted Mass Spectrum (Electron Ionization)

Under electron ionization (EI), **2-Bromo-3-(chloromethyl)pyridine** will form a molecular ion ($M^{+\cdot}$). Due to the presence of bromine (isotopes ^{79}Br and ^{81}Br in approximately a 1:1 ratio) and chlorine (isotopes ^{35}Cl and ^{37}Cl in approximately a 3:1 ratio), the molecular ion region will exhibit a characteristic isotopic pattern.

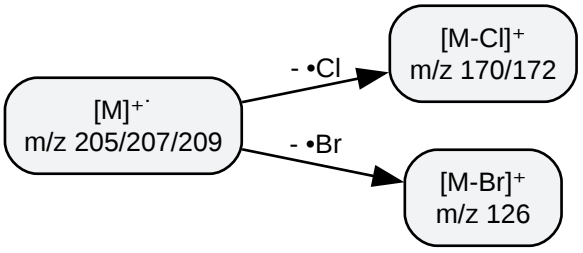
Key Predicted Fragments:

m/z	Ion Structure	Comments
205/207/209	$[C_6H_5BrClN]^{+\cdot}$	Molecular ion cluster ($M^{+\cdot}$). The relative intensities will depend on the isotopic abundances of Br and Cl.
170/172	$[C_6H_5BrN]^{+\cdot}$	Loss of a chlorine radical (•Cl).
126	$[C_6H_4ClN]^{+\cdot}$	Loss of a bromine radical (•Br). This is a likely fragmentation pathway.
91	$[C_6H_4N]^{+}$	Loss of both Br and Cl radicals.

Isotopic Pattern of the Molecular Ion:

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The presence of one bromine and one chlorine atom will result in a complex isotopic pattern for the molecular ion. The most abundant peaks will be at m/z 205 (^{79}Br, ^{35}Cl), 207 (^{81}Br, ^{35}Cl and ^{79}Br, ^{37}Cl), and 209 (^{81}Br, ^{37}Cl). The relative intensities of these peaks will be approximately 3:4:1.



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Caption: Predicted EI-MS fragmentation of **2-Bromo-3-(chloromethyl)pyridine**.

Experimental Protocol for GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of this compound.

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Separation:
  - Injector: Split/splitless injector at a temperature of approximately 250 °C.
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Oven Program: A temperature gradient program, for example, starting at 50 °C, holding for 2 minutes, then ramping to 280 °C at 10 °C/min.
- MS Detection:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).

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- Scan Range: m/z 40-400.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectra of **2-Bromo-3-(chloromethyl)pyridine**. By integrating fundamental spectroscopic principles with comparative data from structurally related molecules, a comprehensive spectroscopic profile has been established. These data and interpretations serve as a valuable resource for the unambiguous identification and quality control of this important chemical intermediate in research and development settings. The provided experimental protocols offer standardized methods for obtaining high-quality spectra.

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